

An In-depth Technical Guide on (3S,6R)-3-Isopropyl-6-methylcyclohexene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3S,6R)-Nml

Cat. No.: B15575190

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical entity (3S,6R)-3-Isopropyl-6-methylcyclohexene, including its synonyms, physicochemical properties, and the broader context of its chemical class, the p-menthane monoterpenes. Due to the limited availability of detailed public research on this specific stereoisomer, this guide also incorporates information on the general characteristics and biological activities of related p-menthane derivatives to provide a foundational understanding for research and development professionals.

Chemical Identity and Synonyms

(3S,6R)-3-Isopropyl-6-methylcyclohexene is a chiral monoterpene, a class of natural products with a C₁₀H₁₈ molecular formula. It is a member of the p-menthane family of monoterpenoids. A comprehensive list of its synonyms and identifiers is provided in Table 1.

Table 1: Synonyms and Identifiers for (3S,6R)-3-Isopropyl-6-methylcyclohexene

| Synonym/Identifier | Source |
|--|--|
| (+)-trans-p-Menth-2-ene | --INVALID-LINK-- |
| (+)-trans-2-menthene | --INVALID-LINK-- |
| (+)-2-p-menthene | --INVALID-LINK-- |
| (3R,6S)-3-methyl-6-propan-2-ylcyclohexene | --INVALID-LINK-- |
| (3R,6S)-3-methyl-6-(propan-2-yl)cyclohex-1-ene | --INVALID-LINK-- |
| trans-3-Isopropyl-6-methylcyclohexene | --INVALID-LINK-- |
| CAS Number | 5113-93-9 |
| PubChem CID | 6431933 |
| ChEBI ID | CHEBI:59157 |
| DTXSID | DTXSID10892337 |
| Molecular Formula | C10H18 |
| Molecular Weight | 138.25 g/mol |
| IUPAC Name | (3R,6S)-3-methyl-6-propan-2-ylcyclohexene[1] |

Physicochemical Properties

A summary of the key physicochemical properties of (3S,6R)-3-Isopropyl-6-methylcyclohexene is presented in Table 2. This data is essential for understanding its behavior in various experimental and formulation settings.

Table 2: Physicochemical Properties of (3S,6R)-3-Isopropyl-6-methylcyclohexene

| Property | Value | Source |
|-------------------|-------------------------------------|------------------|
| Molecular Weight | 138.25 g/mol | --INVALID-LINK-- |
| Molecular Formula | C10H18 | --INVALID-LINK-- |
| Boiling Point | 55-56 °C at 12 mm Hg | --INVALID-LINK-- |
| Density | 0.811 g/mL at 20 °C | --INVALID-LINK-- |
| Flash Point | 48 °C | --INVALID-LINK-- |
| XLogP3-AA | 3.9 | --INVALID-LINK-- |
| InChIKey | WHNGPXQYYRWQAS- UWVGGRQHSA-N | --INVALID-LINK-- |
| SMILES | C[C@@H]1CC--INVALID- LINK--C(C)C | --INVALID-LINK-- |

Biological Activity and Potential Applications (General to p-Menthane Derivatives)

While specific biological activity data for (3S,6R)-3-Isopropyl-6-methylcyclohexene is scarce in publicly available literature, the broader class of p-menthane monoterpenes exhibits a wide range of biological activities and applications relevant to drug development and other industries.

- **Fragrance and Flavor:** Many p-menthane derivatives are well-known for their characteristic aromas and are used extensively in the fragrance and flavor industries. For example, menthol provides a characteristic minty scent and cooling sensation[2].
- **Insect Repellents:** p-Menthane-3,8-diol (PMD), a derivative of p-menthane, is a well-established insect repellent derived from the lemon eucalyptus plant[3][4].
- **Pharmaceutical Potential:** Various p-menthane derivatives have been investigated for their potential pharmacological effects. These include antimicrobial, anti-inflammatory, and analgesic properties[1][5]. For instance, some studies have explored the synthesis of amino

ketone and amino alcohol derivatives of p-menthane for their potential as central nervous system agents[5].

- Antimicrobial Activity: Essential oils rich in p-menthane monoterpenoids have demonstrated antibacterial and antifungal activities[6].

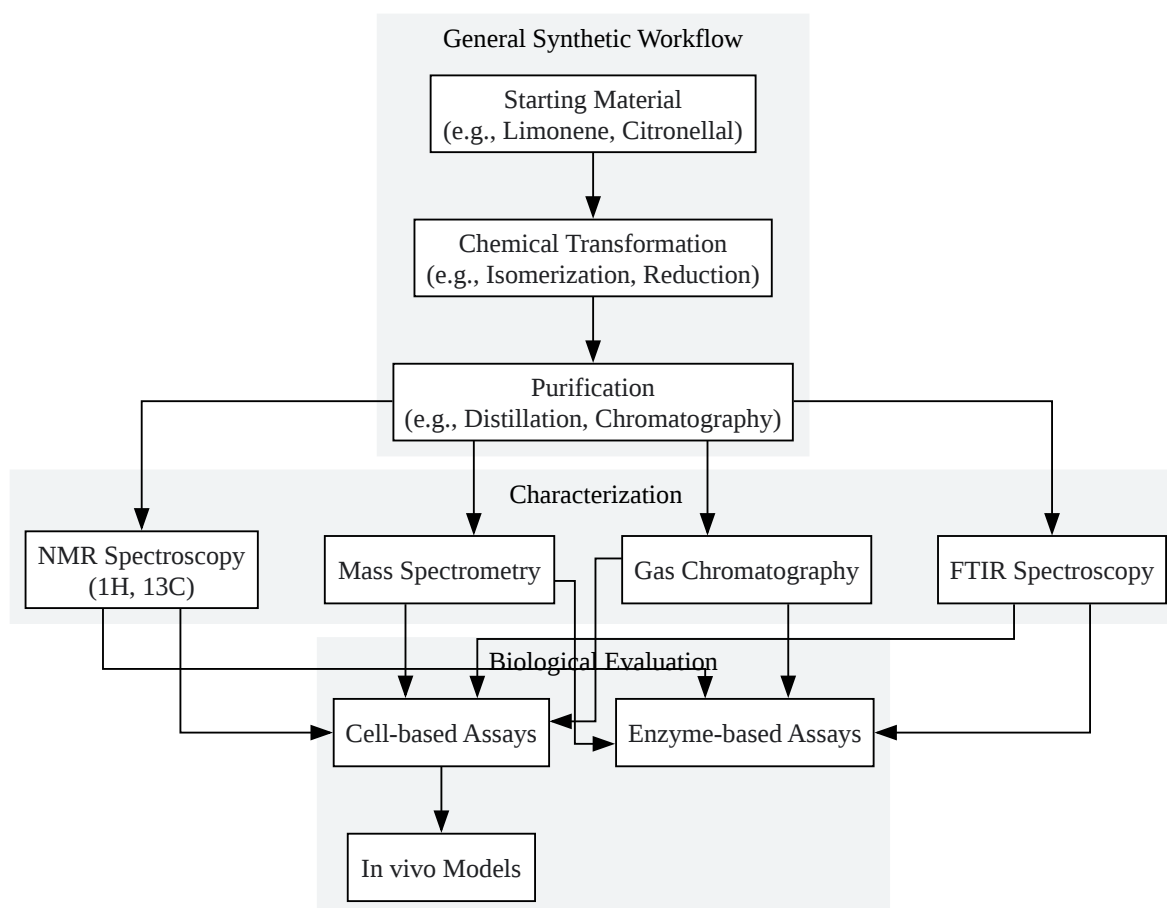
It is important to note that the specific biological activities of (3S,6R)-3-Isopropyl-6-methylcyclohexene may differ from those of other p-menthane derivatives due to stereochemical differences, which can significantly impact biological interactions.

Experimental Protocols

Detailed experimental protocols for the synthesis or biological evaluation of (3S,6R)-3-Isopropyl-6-methylcyclohexene are not extensively reported in the scientific literature. However, general synthetic strategies for p-menthane derivatives often involve chemical transformations of more abundant natural monoterpenes like limonene or citronellal.

One source briefly mentions that (3S,6R)-3-Isopropyl-6-methylcyclohexene can be prepared by the reaction of benzoic acid with magnesium; however, a detailed experimental protocol is not provided[7].

For researchers interested in working with this compound, a general workflow for its synthesis and characterization is proposed below.



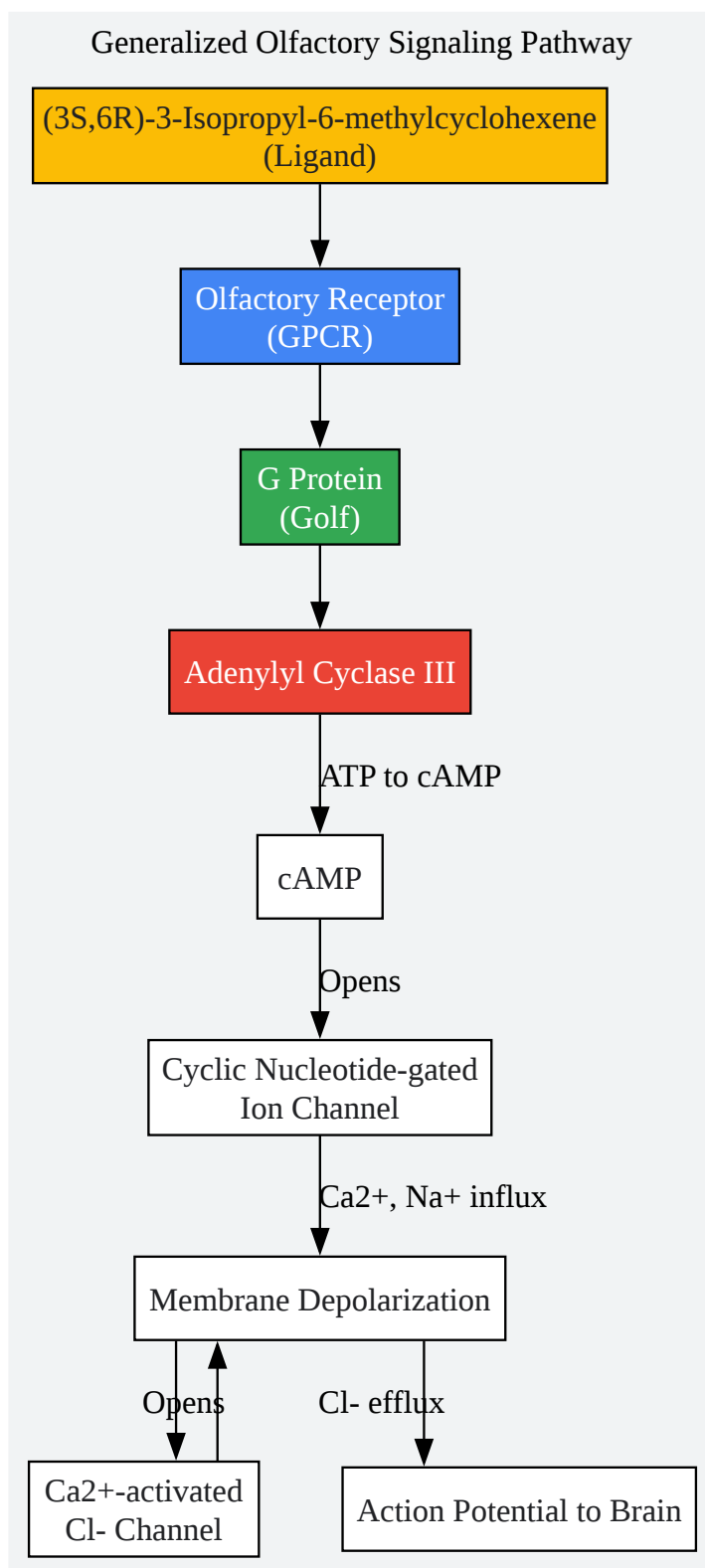
[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis, characterization, and biological evaluation of p-menthane derivatives.

Signaling Pathways

There is no specific information available in the reviewed literature detailing the involvement of (3S,6R)-3-Isopropyl-6-methylcyclohexene in any signaling pathways. However, based on the known biological activities of other p-menthane derivatives, particularly in the context of fragrance and sensory perception, a hypothetical interaction with olfactory receptors could be considered.

The following diagram illustrates a generalized olfactory signaling pathway, which could be a starting point for investigating the mechanism of action of volatile p-menthane compounds.



[Click to download full resolution via product page](#)

Caption: A simplified diagram of a generalized olfactory signal transduction cascade.

Conclusion

(3S,6R)-3-Isopropyl-6-methylcyclohexene is a specific stereoisomer within the broad and biologically interesting class of p-menthane monoterpenes. While detailed research on this particular compound is limited, the known activities of related molecules suggest potential for further investigation in areas such as fragrance science, pest management, and pharmacology. The information provided in this guide serves as a foundational resource for researchers and professionals in drug development, highlighting the known properties of this compound and placing it within the context of its chemical family. Further research is warranted to elucidate the specific biological activities and potential applications of this and other less-studied p-menthane derivatives.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis of p-menthane derivatives with potential biological activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. In silico stereo-electronic analysis of PMD (p-Menthane-3-8-Diol) and its derivatives for pharmacophore development may aid discovery of novel insect repellents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. mdpi.com [mdpi.com]
- 7. (3S,6R)-3-Isopropyl-6-methylcyclohexene | 5113-93-9 | F1146812 [biosynth.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on (3S,6R)-3-Isopropyl-6-methylcyclohexene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15575190#synonyms-for-3s-6r-3-isopropyl-6-methylcyclohexene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com